Proper Disposal Procedures: 5-(Hydroxymethyl)nicotinic Acid[1]

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Compound of Interest

Compound Name:	*5-(Hydroxymethyl)nicotinic acid*
Cat. No.:	*B13522028*

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Executive Summary & Chemical Identity

Objective: This guide provides a self-validating protocol for the safe disposal of **5-(Hydroxymethyl)nicotinic acid**. Unlike generic organic waste, this compound possesses an amphoteric pyridine ring and a polar hydroxymethyl group, requiring specific segregation strategies to prevent unintended mobilization in aquatic systems or incompatible storage reactions.

Immediate Action Required: Treat all waste containing this substance as Hazardous Chemical Waste. Do not dispose of via municipal sinks or trash.[1][2]

Rapid Reference Data

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Parameter	Specification
Chemical Name	5-(Hydroxymethyl)nicotinic acid
CAS Number	1240620-76-1
Molecular Formula	$C_7H_7NO_3$
Physical State	Solid (White to pale yellow powder)
GHS Classification	Warning (Irritant).[1][3] H315 (Skin), H319 (Eye), H335 (Resp).[1][4]
RCRA Status (USA)	Not specifically listed (P/U list); treat as Characteristic Hazardous Waste due to toxicity/irritancy.[1]

Pre-Disposal Assessment & Segregation Logic

Scientific Rationale: **5-(Hydroxymethyl)nicotinic acid** is an amphoteric molecule.[1] The pyridine nitrogen can accept a proton (acting as a base), while the carboxylic acid group can donate a proton (acting as an acid).[1]

- Risk: Inadvertent mixing with strong oxidizers (e.g., concentrated nitric acid, permanganates) can lead to exothermic oxidation of the hydroxymethyl group to an aldehyde or carboxylic acid, potentially generating heat or pressure.
- Protocol: Segregate based on the physical state of the waste, not just pH.[1]

Segregation Decision Matrix

The following diagram illustrates the logical flow for categorizing waste streams at the bench level.

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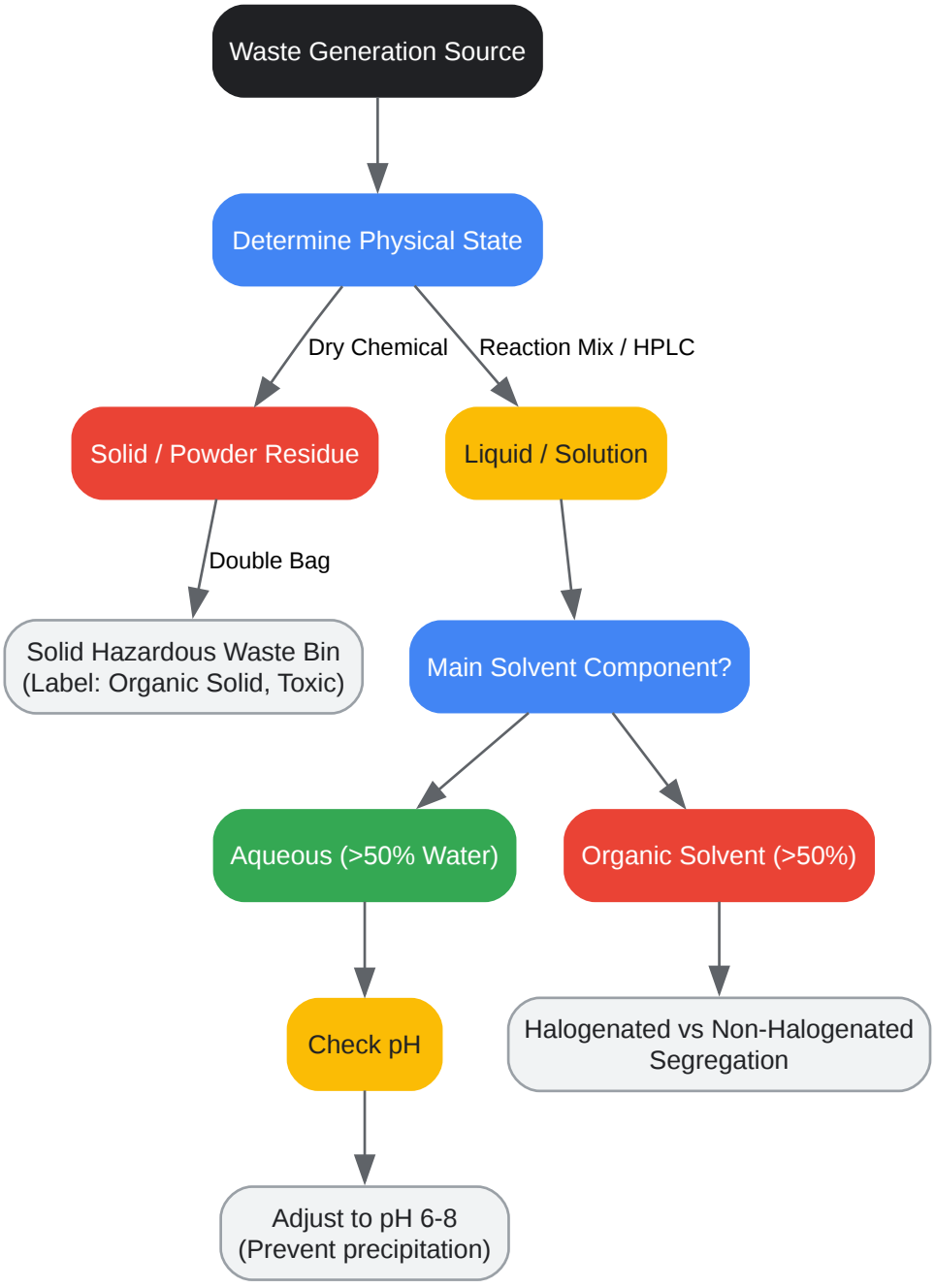

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Figure 1: Decision tree for segregating **5-(Hydroxymethyl)nicotinic acid** waste streams to ensure chemical compatibility.

Detailed Disposal Protocols

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Protocol A: Solid Waste (Pure Substance & Contaminated Solids)

Applicability: Expired stock, weighing paper, contaminated gloves, and spill cleanup materials.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste drum.[1]
- Bagging: Place the solid waste into a clear polyethylene bag (minimum 2 mil thickness) before placing it into the primary waste container.[1] This "double containment" prevents dust generation upon reopening the drum.[1]
- Labeling:
  - Primary Constituent: **5-(Hydroxymethyl)nicotinic acid**.[1][5]
  - Hazards: Irritant, Toxic.[1][4][6][7]
- Final Disposal: Transfer to a licensed hazardous waste incinerator. The compound must be destroyed via high-temperature incineration (>1000°C) equipped with a scrubber to capture nitrogen oxides (NOx).[1]

Protocol B: Liquid Waste (HPLC Effluent & Mother Liquors)

Applicability: Reaction mixtures or analytical samples dissolved in solvents (Methanol, DMSO, Water).

- Compatibility Check: Ensure the waste stream contains NO strong oxidizers (e.g., Peroxides, Nitric Acid).[1]
- Solvent Segregation:
  - If in Organic Solvent (DMSO, Methanol, DCM): Combine with compatible organic solvent waste.[1] Segregate "Halogenated" (e.g., DCM) from "Non-Halogenated" (e.g., Methanol) if your facility requires it.[1]

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- If in Aqueous Solution:
  - Critical Step: Check pH.[1][7][8] **5-(Hydroxymethyl)nicotinic acid** may precipitate near its isoelectric point (approx pH 3.5 - 4.5).[1]
  - Action: Adjust pH to >8 (using NaOH) or <2 (using HCl) to ensure it remains fully dissolved in the waste container.[1] Slurries are difficult to pump and can clog disposal lines.[1]
- Accumulation: Store in safety cans or HDPE carboys with vented caps to prevent pressure buildup.

Emergency Response: Spill Cleanup

Scenario: A 5g bottle drops and shatters on the benchtop.

- Evacuate & Ventilate: Clear the immediate area.[1] Dust inhalation is the primary acute risk (H335).[1]
- PPE Upgrade: Wear nitrile gloves (double gloving recommended), safety goggles, and an N95 (or P100) particulate respirator.[1]
- Containment: Cover the spill with a damp paper towel to suppress dust.[1] Do not dry sweep.[1]
- Decontamination:
  - Scoop up the damp material and glass shards using a dustpan.[1]
  - Wipe the surface with a mild alkaline solution (e.g., 5% Sodium Bicarbonate).[1] This converts the acid to its soluble salt form, facilitating easier removal.[1]
  - Final wipe with water.[1][9][10]
- Disposal: Place all cleanup materials into Protocol A (Solid Waste).

Regulatory Compliance & Documentation

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To ensure audit-readiness, adhere to the following documentation standards.

- USA (EPA/RCRA): While not explicitly P- or U-listed, this waste should be coded based on characteristics.[1] If the waste stream is ignitable (due to solvents), use D001.[1] If no other characteristics apply, manage as "Non-RCRA Regulated Hazardous Waste" but never as general trash.[1]
- Europe (EWC): Assign code 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).[1]

Verification Checklist

Waste container is compatible (HDPE or Glass).[1]

"Hazardous Waste" label is affixed and legible.[1]

No oxidizing agents are present in the same container.[1][7]

Lid is secured when not actively adding waste.[1]

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